

Application Notes: Rubidium-Strontium (Rb-Sr) Dating for Geological Formations

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Compound of Interest

Compound Name: Potassium;rubidium

CAS No.: 12333-39-0

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Introduction

Rubidium-Strontium (Rb-Sr) dating is a radiometric technique used to determine the age of rocks and minerals.[1][2] The method is based on the beta decay of Rubidium-87 (^{87}Rb) to Strontium-87 (^{87}Sr).[3] ^{87}Rb , a naturally occurring isotope of rubidium, decays with a very long half-life of approximately 49.23 billion years, making this method particularly suitable for dating ancient geological materials, including terrestrial rocks, lunar samples, and meteorites.[1][3][4] This technique is a cornerstone of geochronology, providing critical insights into the formation and evolution of the Earth's crust and mantle.[5]

The fundamental principle involves measuring the present-day concentrations of ^{87}Rb and ^{87}Sr in a rock or mineral. The amount of ^{87}Sr in a sample is a combination of the strontium initially incorporated during its formation and the radiogenic ^{87}Sr produced by the decay of ^{87}Rb over time. By quantifying these isotopes, scientists can calculate the time elapsed since the rock or mineral became a closed system to Rb and Sr.[1]

Principle of the Isochron Method

The Rb-Sr dating method widely employs the isochron technique to determine the age of a suite of rock or mineral samples.[6] This graphical method is powerful because it does not require knowledge of the initial amount of ^{87}Sr in the system. The key assumptions for a valid isochron are:

- The samples (e.g., different minerals from the same rock or different cogenetic rock samples) all had the same initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio at the time of their formation ($t=0$).[5]
- The rock or mineral has remained a closed system since its formation, meaning there has been no loss or gain of Rb or Sr.[2][5]
- The samples have a range of Rb/Sr ratios.[5]

The age determination is based on the isochron equation:

$$(^{87}\text{Sr}/^{86}\text{Sr})_p = (^{87}\text{Sr}/^{86}\text{Sr})_0 + (^{87}\text{Rb}/^{86}\text{Sr})_p * (e^{(\lambda t)} - 1)$$

Where:

- $(^{87}\text{Sr}/^{86}\text{Sr})_p$ is the ratio of these isotopes measured in the sample today.
- $(^{87}\text{Sr}/^{86}\text{Sr})_0$ is the initial ratio at the time of formation.
- $(^{87}\text{Rb}/^{86}\text{Sr})_p$ is the ratio of these isotopes measured today.
- λ is the decay constant of ^{87}Rb (approximately $1.42 \times 10^{-11} \text{ yr}^{-1}$).
- t is the time elapsed since formation (the age).

When data from several cogenetic samples are plotted on a graph with $^{87}\text{Sr}/^{86}\text{Sr}$ on the y-axis and $^{87}\text{Rb}/^{86}\text{Sr}$ on the x-axis, they should form a straight line (an isochron).[2][7] The age (t) can be calculated from the slope of this line, and the initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio can be determined from the y-intercept.[5]

Applications

The Rb-Sr dating method is versatile and has been applied extensively in geology:

- **Dating Igneous Rocks:** It is highly effective for determining the crystallization age of igneous rocks like granites.[3] Different minerals within an igneous rock will crystallize with varying Rb/Sr ratios but the same initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio, making them ideal for the isochron method.[1][6]
- **Dating Metamorphic Events:** During metamorphism, the Rb-Sr system can be reset. This allows geologists to date the timing of metamorphic events.[4][5] Mineral isochrons can help constrain the pressure-temperature-time paths of metamorphic rocks.[5]
- **Sedimentary and Ore Deposit Dating:** Under specific circumstances, the Rb-Sr method can be applied to date sedimentary sequences and ore deposits.[3]
- **Extraterrestrial Materials:** The technique has been crucial in dating meteorites and lunar rocks, contributing significantly to our understanding of the early solar system.[3][4][7]

Strengths and Limitations

Strengths:

- **Wide Applicability:** The method can be used on a variety of common rock-forming minerals, such as micas (biotite, muscovite) and potassium feldspar, which are rich in rubidium.[6][8]
- **Isochron Method:** The isochron approach provides a robust internal check on the assumptions of the dating method and yields both the age and the initial isotopic composition.[4]
- **Dating Ancient Rocks:** The long half-life of ^{87}Rb makes it ideal for dating very old geological formations.[4][5]

Limitations:

- **Open System Behavior:** The mobility of Rb and Sr, particularly in the presence of hydrothermal fluids, can disrupt the closed-system assumption, leading to inaccurate ages.[1] Subsequent geological events like weathering or alteration can reset the isotopic clock.[1]
- **Lower Precision than Some Methods:** For dating igneous crystallization, methods like U-Pb dating of zircon can often provide higher precision.[5]

- **Isobaric Interference:** ^{87}Rb and ^{87}Sr have the same mass number, which creates an isobaric interference during mass spectrometry. This necessitates the chemical separation of Rb and Sr before analysis.[3]

Protocols for Rb-Sr Dating

This section outlines the standard protocol for determining the age of geological formations using the Rb-Sr isochron method.

1. Sample Collection and Preparation

- **Field Collection:** Collect several kilograms of fresh, unweathered rock from a suite of samples that are believed to be cogenetic (formed from the same source at the same time). [6]
- **Crushing and Homogenization:** The rock samples are crushed into smaller chips and then pulverized into a fine, homogeneous powder (typically to <200 mesh).[4][6]
- **Mineral Separation (Optional but Recommended):** For mineral isochrons, separate different mineral phases (e.g., biotite, muscovite, K-feldspar, plagioclase) from the crushed rock. This is typically done using magnetic separation, heavy liquids, and hand-picking under a microscope. Minerals with a wide range of Rb/Sr ratios are ideal.[1]

2. Isotope Dilution and Chemical Separation

- **Sample Digestion:** A precisely weighed aliquot of the rock powder or mineral separate is dissolved in a mixture of strong acids (e.g., hydrofluoric and nitric acid) in a clean laboratory environment to prevent contamination.
- **Isotopic Spiking:** Before dissolution, a known amount of an isotopic tracer (or "spike"), enriched in ^{84}Sr and ^{85}Rb , is added to the sample. This allows for the precise determination of the Rb and Sr concentrations via isotope dilution mass spectrometry.[6]
- **Ion Exchange Chromatography:** The dissolved sample solution is passed through ion-exchange columns to separate Rb and Sr from other elements in the rock matrix and from each other.[3][9] This step is critical to eliminate isobaric interference between ^{87}Rb and ^{87}Sr during mass spectrometric analysis.[3]

3. Mass Spectrometry

- **Isotopic Analysis:** The purified Rb and Sr fractions are loaded onto metal filaments and analyzed using a Thermal Ionization Mass Spectrometer (TIMS) or, increasingly, a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[5]
- **Measurement:** The mass spectrometer measures the isotopic ratios required for the isochron plot, primarily $^{87}\text{Sr}/^{86}\text{Sr}$ and $^{87}\text{Rb}/^{86}\text{Sr}$. The stable isotope ^{86}Sr is used for normalization as its abundance is not affected by radioactive decay.[6]

4. Data Presentation and Age Calculation

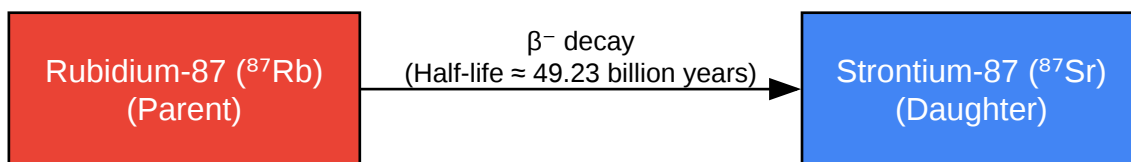
The measured isotopic ratios are compiled into a table for analysis.

Table 1: Example Rb-Sr Isotopic Data for a Granite Pluton

Sample/Mineral	$^{87}\text{Rb}/^{86}\text{Sr} (\pm 2\sigma)$	$^{87}\text{Sr}/^{86}\text{Sr} (\pm 2\sigma)$
Whole Rock 1	1.55 ± 0.02	0.7255 ± 0.0001
Whole Rock 2	2.80 ± 0.03	0.7450 ± 0.0001
Plagioclase	0.25 ± 0.01	0.7085 ± 0.0001
K-Feldspar	5.50 ± 0.06	0.7821 ± 0.0001
Biotite	15.20 ± 0.15	0.9203 ± 0.0002

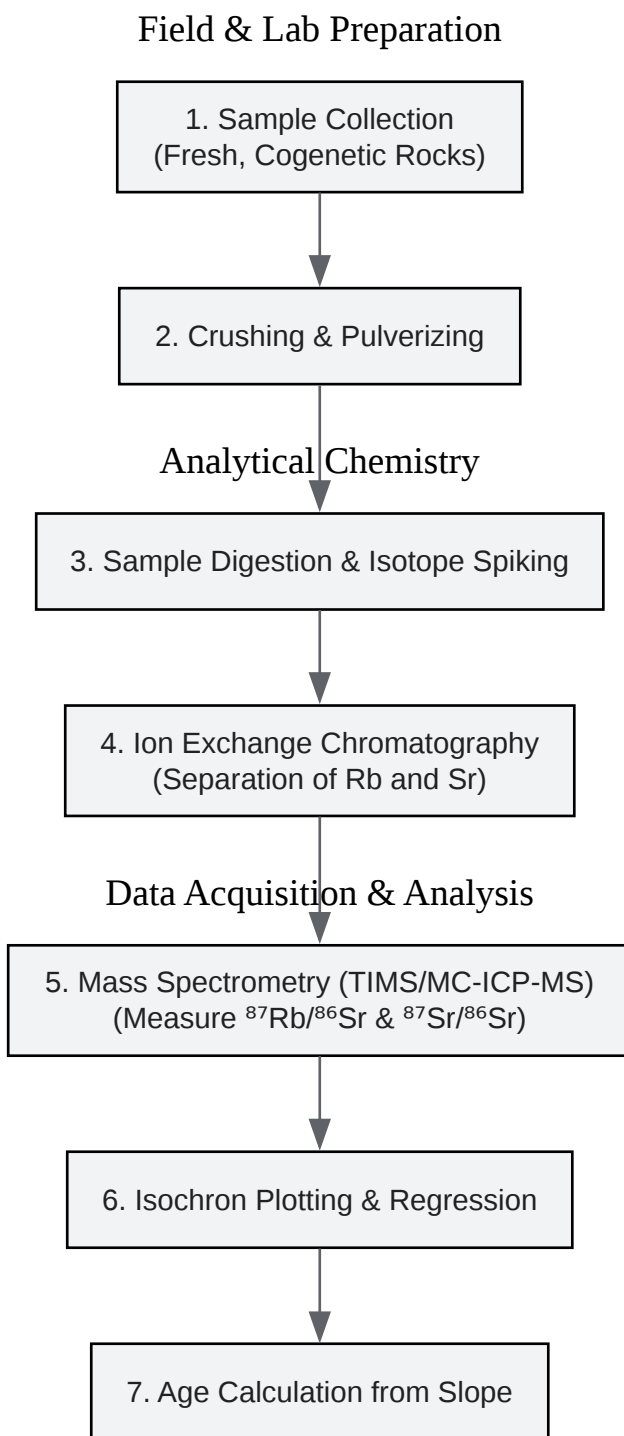
- **Isochron Plotting:** The $^{87}\text{Sr}/^{86}\text{Sr}$ ratios are plotted against the $^{87}\text{Rb}/^{86}\text{Sr}$ ratios.
- **Regression Analysis:** A linear regression is performed on the data points. The quality of the fit is often assessed using the Mean Square of Weighted Deviates (MSWD), where a value close to 1 indicates a good fit.[3][5]
- **Age Calculation:** The age (t) is calculated from the slope (m) of the isochron using the formula: $t = \ln(m + 1) / \lambda$
- **Initial Ratio:** The y-intercept of the isochron gives the initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio for the rock suite, which provides valuable information about the source magma.[5]

Visualizations



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Caption: The radioactive decay pathway of Rubidium-87 to Strontium-87.



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Caption: Experimental workflow for Rb-Sr geochronology.



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